

Application Note: FT-IR Spectroscopy of 4-Nitrobenzamide

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Compound of Interest

Compound Name: 4-Nitrobenzamide

Cat. No.: B147303

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Abstract

This application note provides a detailed protocol for the analysis of **4-Nitrobenzamide** using Fourier Transform Infrared (FT-IR) spectroscopy. The described methodology is suitable for researchers, scientists, and professionals in drug development for the qualitative identification and characterization of this compound. The protocol outlines the preparation of a solid sample as a potassium bromide (KBr) pellet and the subsequent spectral acquisition. A summary of the characteristic vibrational frequencies and their corresponding functional group assignments for **4-Nitrobenzamide** is presented in a tabular format for easy reference.

Introduction

4-Nitrobenzamide is a nitro compound and a benzamide derivative. As a solid organic compound, FT-IR spectroscopy serves as a rapid and non-destructive analytical technique for its identification and quality control. The infrared spectrum provides a unique molecular fingerprint by revealing the vibrational modes of the functional groups present in the molecule, such as the amide (N-H, C=O) and nitro (NO₂) groups, as well as the aromatic ring. This application note details a standard operating procedure for obtaining a high-quality FT-IR spectrum of **4-Nitrobenzamide**.

Experimental Protocol

Materials and Equipment

- **4-Nitrobenzamide** (solid powder)

- FT-IR grade Potassium Bromide (KBr) powder (pre-dried in an oven)
- FT-IR Spectrometer
- Agate mortar and pestle
- Hydraulic press with pellet-forming die
- Spatula
- Desiccator for storing KBr

Sample Preparation: KBr Pellet Method

The KBr pellet technique is a common and effective method for preparing solid samples for transmission FT-IR analysis.

- Grinding: Weigh approximately 1-2 mg of **4-Nitrobenzamide** and 100-200 mg of dry FT-IR grade KBr.^[1] Transfer the powders to an agate mortar.
- Mixing: Gently grind the **4-Nitrobenzamide** and KBr together with the pestle until a fine, homogeneous powder is obtained. The particle size of the sample should be reduced to minimize scattering of the infrared radiation.
- Pellet Formation: Transfer a portion of the mixture into the pellet-forming die. Place the die into a hydraulic press and apply pressure (typically 8-10 tons) for a few minutes to form a transparent or semi-transparent pellet.^[1]
- Sample Placement: Carefully remove the KBr pellet from the die and place it in the sample holder of the FT-IR spectrometer.

FT-IR Spectrum Acquisition

- Background Spectrum: Ensure the sample compartment of the FT-IR spectrometer is empty. Record a background spectrum to account for atmospheric water and carbon dioxide, as well as any instrumental artifacts.

- **Sample Spectrum:** Place the sample holder with the **4-Nitrobenzamide** KBr pellet into the sample compartment.
- **Data Collection:** Acquire the FT-IR spectrum of the sample over a suitable spectral range, typically 4000-400 cm^{-1} . A resolution of 4 cm^{-1} and an accumulation of 16-32 scans are generally sufficient.
- **Data Processing:** The acquired sample spectrum is automatically ratioed against the background spectrum to produce the final absorbance or transmittance spectrum.

Data Presentation

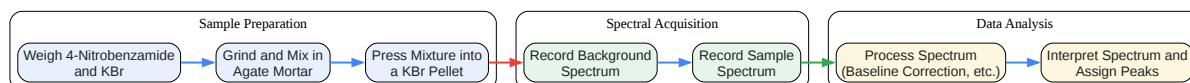
The FT-IR spectrum of **4-Nitrobenzamide** exhibits characteristic absorption bands corresponding to its specific functional groups. The table below summarizes the expected vibrational frequencies and their assignments.

Wavenumber (cm^{-1})	Intensity	Vibrational Mode Assignment
3400 - 3100	Medium-Strong	N-H stretching (Amide)
3100 - 3000	Medium	Aromatic C-H stretching
~1680	Strong	C=O stretching (Amide I)
~1600	Medium	N-H bending (Amide II) & Aromatic C=C stretching
1550 - 1475	Strong	Asymmetric NO_2 stretching
1360 - 1290	Strong	Symmetric NO_2 stretching
~850	Medium-Strong	C-H out-of-plane bending (para-substituted ring)
~750	Medium	C-N-O bending

Note: The exact peak positions may vary slightly due to the solid-state nature of the sample and intermolecular interactions.

Experimental Workflow

The following diagram illustrates the logical workflow for the FT-IR analysis of **4-Nitrobenzamide**.



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Caption: Workflow for FT-IR analysis of **4-Nitrobenzamide**.

Conclusion

This application note provides a comprehensive and detailed protocol for the FT-IR spectroscopic analysis of **4-Nitrobenzamide**. The KBr pellet method is a reliable technique for preparing solid samples, and the resulting FT-IR spectrum provides valuable information for the structural confirmation and quality assessment of the compound. The provided data table of characteristic absorption bands can be used as a reference for spectral interpretation.

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References

- 1. researchgate.net [researchgate.net]
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